# Crystal structure of Ga-Ni intermetallic compounds

**Author**: BenchChem Technical Support Team. **Date**: April 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Gallium;nickel* |
| *Cat. No.:* | *B14718215* |

*Get Quote*

## Introduction

The binary Gallium-Nickel (Ga-Ni) system is of significant interest to researchers in materials science and catalysis due to the diverse range of intermetallic compounds it forms, each exhibiting unique structural and physical properties. Understanding the crystal structure of these compounds is fundamental to elucidating their behavior and potential applications. This guide provides a consolidated overview of the known crystal structures of Ga-Ni intermetallic compounds, along with generalized experimental methodologies for their synthesis and characterization.

## Data Presentation

The crystallographic data for the identified Ga-Ni intermetallic compounds are summarized in the table below. It is important to note that for some compounds, complete and verified crystallographic data is not readily available in the public domain and further research is required for their full characterization.

© 2026 BenchChem. All rights reserved.

| Compound | Pearson Symbol | Space Group | Crystal System | a (Å) | b (Å) | c (Å) | α (°) | β (°) | γ (°) |
|---|---|---|---|---|---|---|---|---|---|
| $Ga_7Ni_3$ | cI20 | Im-3m | Cubic | 9.14 | 9.14 | 9.14 | 90 | 90 | 90 |
| $Ga_4Ni_3$ | cI112 | Ia-3d | Cubic | 11.45 | 11.45 | 11.45 | 90 | 90 | 90 |
| $Ga_3Ni_2$ | hP5 | P-3m1 | Hexagonal | 4.04 | 4.04 | 4.90 | 90 | 90 | 120 |
| GaNi | cP2 | Pm-3m | Cubic | 2.87 | 2.87 | 2.87 | 90 | 90 | 90 |
| $GaNi_3$ | cP4 | Pm-3m | Cubic | 3.58 | 3.58 | 3.58 | 90 | 90 | 90 |
| $Ni_5Ga_3$ | oP32 | Pnma | Orthorhombic | 7.42 | 6.80 | 3.77 | 90 | 90 | 90 |
| $Ga_5Ni$ | Data not available | Data not available | | | | | | | |

Note: The data for $Ga_7Ni_3$ and $Ga_4Ni_3$ is based on existing crystallographic databases and may be subject to further refinement. The data for $Ga_5Ni$ is currently unavailable.

# Experimental Protocols

The synthesis and characterization of Ga-Ni intermetallic compounds involve a variety of sophisticated experimental techniques. Below are generalized protocols for the key methods cited in the literature.

## Synthesis of Ga-Ni Intermetallic Compounds

1. Arc Melting: This is a common method for producing polycrystalline Ga-Ni alloys.

© 2026 BenchChem. All rights reserved.

- Materials: High-purity Gallium (99.99%+) and Nickel (99.99%+) metals.
- Procedure:
  - The constituent metals are weighed in the desired stoichiometric ratios.
  - The metals are placed in a water-cooled copper hearth within a vacuum or inert gas (e.g., Argon) arc melting furnace.
  - A low-pressure argon atmosphere is established in the chamber.
  - An electric arc is struck between a non-consumable tungsten electrode and the raw materials, causing them to melt and mix.
  - The resulting alloy button is typically flipped and re-melted several times to ensure homogeneity.
  - For phase equilibration, the as-cast alloy is often sealed in an evacuated quartz tube and annealed at a specific temperature for an extended period (days to weeks), followed by quenching or slow cooling.

2. Solid-State Reaction: This method involves the diffusion of atoms in the solid state to form the desired intermetallic compound.

- Materials: High-purity Gallium and Nickel powders.
- Procedure:
  - The powders are mixed in the desired stoichiometric ratio.
  - The mixed powder is cold-pressed into a pellet.
  - The pellet is sealed in an evacuated quartz tube.
  - The tube is heated in a furnace to a temperature below the melting point of the components but high enough to allow for atomic diffusion. The temperature and duration of heating are critical parameters that depend on the specific phase being synthesized.

© 2026 BenchChem. All rights reserved.

- After the reaction, the sample is cooled to room temperature.

## Characterization of Crystal Structure

1. Powder X-ray Diffraction (XRD): This is the primary technique for identifying the crystal structure of the synthesized compounds.

- Sample Preparation: A small amount of the synthesized alloy is ground into a fine powder.
- Instrumentation: A powder X-ray diffractometer with a monochromatic X-ray source (e.g., Cu Kα).
- Data Collection: The sample is scanned over a range of 2θ angles, and the intensity of the diffracted X-rays is recorded.
- Data Analysis (Rietveld Refinement): The resulting diffraction pattern is analyzed to determine the crystal structure. The Rietveld refinement method is a powerful tool for this purpose. It involves fitting a calculated diffraction pattern (based on a model of the crystal structure) to the experimental data. By refining the parameters of the model (lattice parameters, atomic positions, etc.), the crystal structure can be determined with high accuracy.

2. Transmission Electron Microscopy (TEM): TEM provides high-resolution imaging and diffraction information, allowing for detailed characterization of the microstructure and crystal structure.

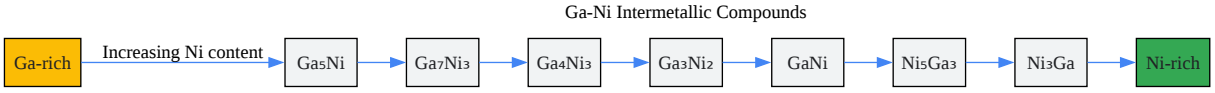
- Sample Preparation: This is a critical and often challenging step. Thin electron-transparent foils are prepared from the bulk alloy. This can be achieved by mechanical polishing followed by ion milling or electropolishing.
- Imaging: Bright-field and dark-field imaging can reveal the morphology, grain size, and presence of defects. High-resolution TEM (HRTEM) can provide images of the crystal lattice itself.
- Diffraction: Selected Area Electron Diffraction (SAED) patterns can be used to determine the crystal structure and orientation of individual grains.

© 2026 BenchChem. All rights reserved.

3. Differential Thermal Analysis (DTA): DTA is used to determine the phase transition temperatures of the alloys.

- Procedure: A small sample of the alloy and a reference material are heated or cooled at a controlled rate. The temperature difference between the sample and the reference is monitored.
- Analysis: Exothermic or endothermic events in the sample, such as melting or solid-state phase transformations, will cause a deviation in the temperature difference, which is recorded as a peak in the DTA curve.

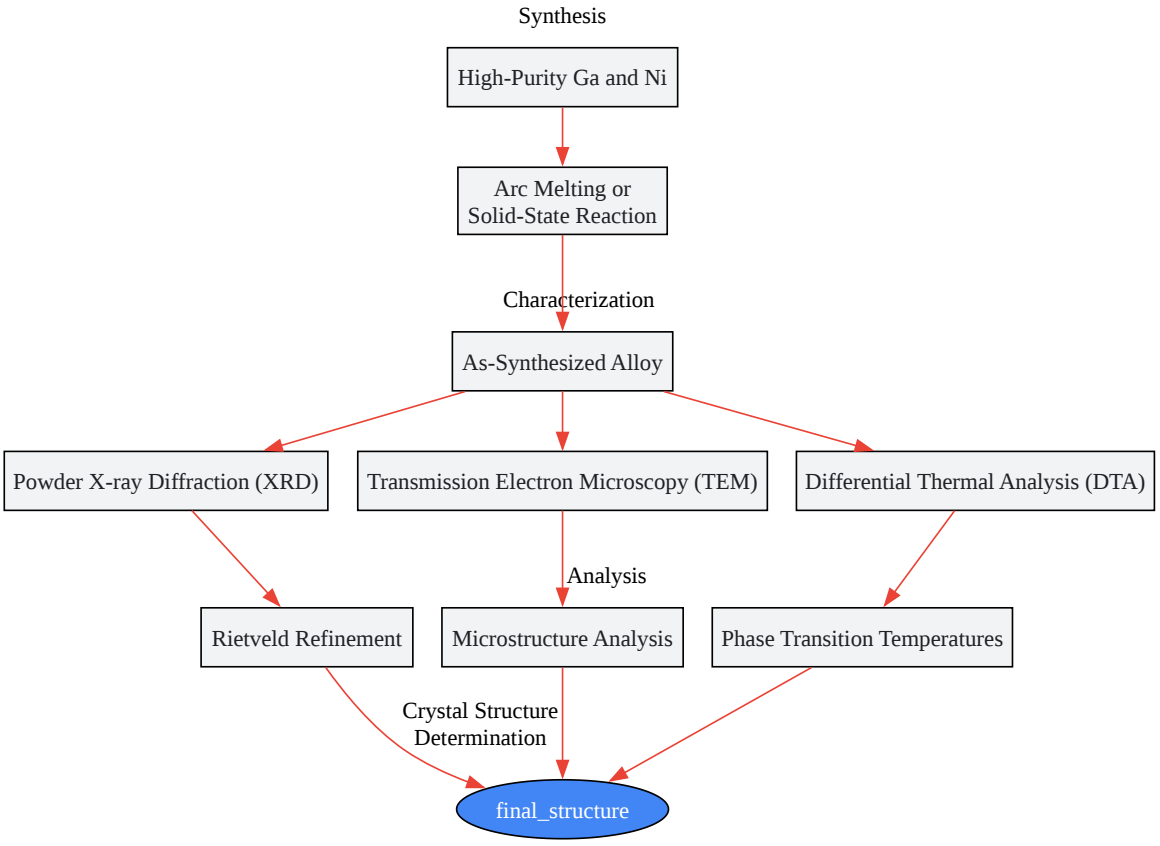
# Mandatory Visualization




Click to download full resolution via product page

Caption: Relationship between Ga-Ni intermetallic compounds based on increasing Nickel content.

© 2026 BenchChem. All rights reserved.




Click to download full resolution via product page

Caption: A generalized experimental workflow for the synthesis and characterization of Ga-Ni intermetallic compounds.

- To cite this document: BenchChem. [Crystal structure of Ga-Ni intermetallic compounds]. BenchChem, [2026]. [Online PDF]. Available at:

© 2026 BenchChem. All rights reserved.

[https://www.benchchem.com/product/b14718215/docs#crystal-structure-of-ga-ni-intermetallic-compounds]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.